

3,5-Dichlorothiophenol proper disposal procedures

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Compound of Interest

Compound Name: 3,5-Dichlorothiophenol

Cat. No.: B093695

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Properly managing the disposal of **3,5-Dichlorothiophenol** is critical for ensuring laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of this hazardous chemical in a safe, compliant, and responsible manner. Adherence to these protocols will help mitigate risks and ensure that all waste is managed in accordance with regulatory requirements.

Physicochemical and Hazard Data

A summary of key quantitative data for **3,5-Dichlorothiophenol** is presented below. This information is essential for a comprehensive understanding of its hazard profile and for making informed decisions regarding its handling and disposal.

Property	Value	Citations
Appearance	Solid	
Melting Point	62-65 °C	[1]
Molecular Weight	179.07 g/mol	[2]
Odor	Pungent, Stench	[2][3]
Vapor Density	6.17	[2]

Hazard Profile and Safety Precautions

3,5-Dichlorothiophenol is classified as a hazardous substance with the following primary concerns:

- **Health Hazards:** Harmful if swallowed, causes skin irritation, and serious eye irritation.[1][2] It may also cause respiratory irritation.[1][2] Ingestion can be toxic.[4]
- **Environmental Hazards:** Avoid release into the environment. Do not let the product enter drains.[4]
- **Reactivity Hazards:** Hazardous decomposition products upon combustion include carbon monoxide, carbon dioxide, sulfur oxides, and hydrogen chloride gas.[2][3]

Personal Protective Equipment (PPE):

To minimize exposure, the following personal protective equipment must be worn when handling **3,5-Dichlorothiophenol**:

- **Eye Protection:** Chemical safety goggles that meet European standard EN 166 are required.[2]
- **Hand Protection:** Chemically resistant gloves, such as nitrile rubber, must be worn.[2] Gloves should be inspected before use and disposed of properly after handling the chemical.
- **Skin and Body Protection:** A lab coat or other protective clothing should be worn to prevent skin contact.
- **Respiratory Protection:** If working with the powder or in a poorly ventilated area, a NIOSH-approved respirator may be necessary to avoid inhalation of dust or vapors.

Detailed Disposal Protocol

The disposal of **3,5-Dichlorothiophenol** must be handled as hazardous waste. The following step-by-step protocol outlines the required procedures for its collection, storage, and disposal.

1. Waste Identification and Classification:

- **3,5-Dichlorothiophenol** is an organosulfur and aromatic compound, which is classified as hazardous waste.^[5]
- All waste streams containing this chemical, including contaminated materials, must be treated as hazardous.

2. Waste Segregation and Collection:

- Solid Waste: Collect solid **3,5-Dichlorothiophenol** waste in a dedicated, clearly labeled, and sealable container.
- Liquid Waste: If dissolved in a solvent, collect it in a container designated for halogenated organic waste.^[5]
- Contaminated Materials: Any materials that have come into contact with **3,5-Dichlorothiophenol**, such as gloves, absorbent pads, and pipette tips, must be collected as solid hazardous waste.^[6] These items should be placed in a sealed bag or a designated container.^[7]

3. Container Management:

- Container Type: Use sturdy, leak-proof containers that are chemically compatible with **3,5-Dichlorothiophenol**.^[8] The original container may be used if it is in good condition.^[7]
- Labeling: All waste containers must be clearly labeled with the words "HAZARDOUS WASTE" and the full chemical name "**3,5-Dichlorothiophenol**".^[9] The label should also include the date when waste was first added to the container.
- Container Sealing: Waste containers must be kept tightly sealed at all times, except when adding waste, to prevent the release of vapors.^{[8][9]}

4. On-Site Storage:

- Storage Location: Store waste containers in a designated satellite accumulation area (SAA) that is at or near the point of generation.^[7]

- Secondary Containment: All liquid waste containers must be stored in secondary containment to prevent spills from spreading.[8]
- Segregation: Store containers of **3,5-Dichlorothiophenol** waste away from incompatible materials, such as strong oxidizing agents.[3]

5. Disposal Request and Pickup:

- Scheduling Pickup: Once a waste container is full (no more than 90% capacity), or if waste has been stored for a designated period (e.g., 150 days for laboratory waste), a pickup request should be submitted to your institution's Environmental Health and Safety (EHS) or hazardous waste management department.[7][10]
- Final Disposal: The collected waste will be transported to an approved waste disposal facility for proper treatment, which typically involves high-temperature incineration in a specialized unit designed for aromatic and organosulfur compounds.[2][4][5][11]

Emergency Procedures for Spills

In the event of a spill, follow these procedures immediately:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Containment: For small spills, use an inert absorbent material like Chemizorb® or sand to contain the substance. Prevent the spill from entering drains by covering them.
- Collection: Carefully collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.[2][3]
- Decontamination: Clean the affected area thoroughly.
- Reporting: Report the spill to your laboratory supervisor and EHS department.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3,5-Dichlorothiophenol**.

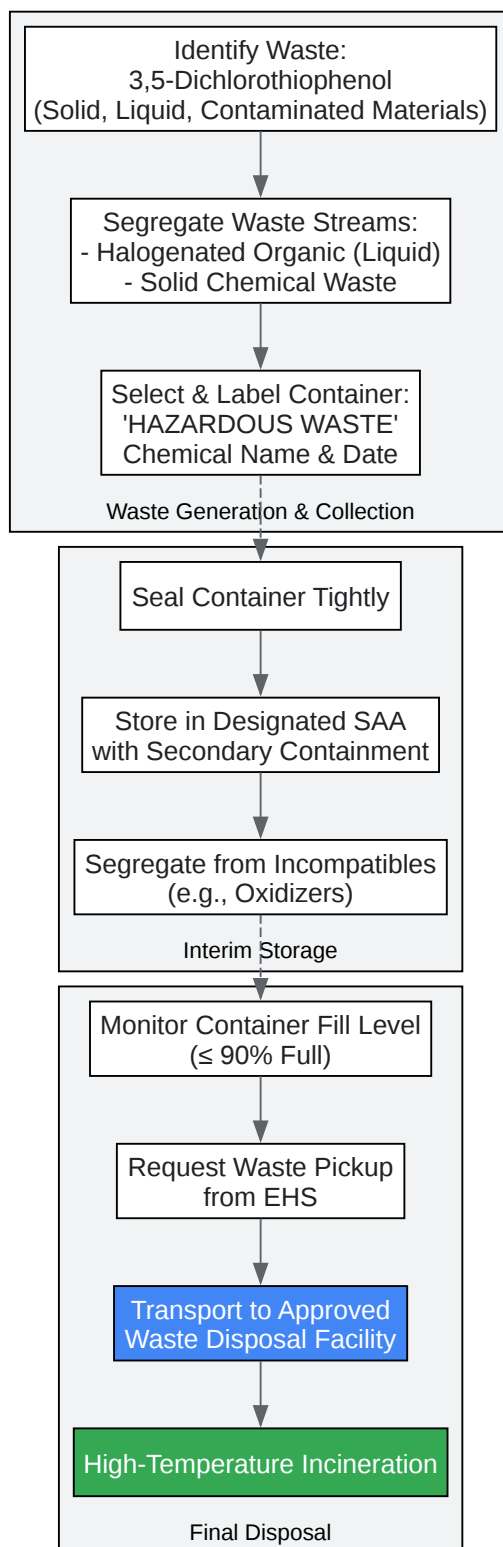


Figure 1: 3,5-Dichlorothiophenol Disposal Workflow

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Caption: Workflow for the safe disposal of **3,5-Dichlorothiophenol**.

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References

- 1. 3,5-DICHLOROTHIOPHENOL | 17231-94-6 [amp.chemicalbook.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. fishersci.com [fishersci.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. Proper disposal of chemicals - Sciencemadness Wiki [sciencemadness.org]
- 6. Chemical Waste Management Guide | Environmental Health & Safety [bu.edu]
- 7. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 8. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 9. engineering.purdue.edu [engineering.purdue.edu]
- 10. ethz.ch [ethz.ch]
- 11. 3,5-Dichlorobenzenethiol | 17231-94-6 | TCI AMERICA [tcichemicals.com]
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